

Application Note: Comprehensive Characterization of N-(5-chloropyridin-2-yl)-2-methylbenzamide

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Compound of Interest

Compound Name: *N*-(5-chloropyridin-2-yl)-2-methylbenzamide

CAS No.: 342789-22-4

Cat. No.: B387060

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Executive Summary

This guide details the analytical workflow for the structural confirmation and purity assessment of **N-(5-chloropyridin-2-yl)-2-methylbenzamide** (hereafter referred to as CPMB).

The 2-aminopyridine amide scaffold presents specific analytical challenges:

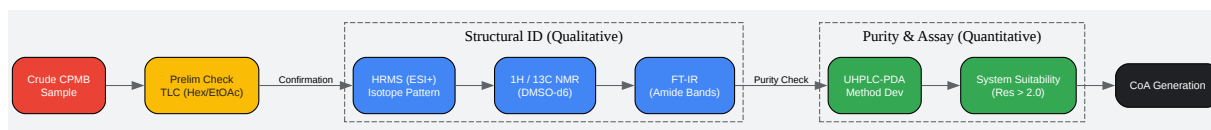
- Amide Rotamers: Potential for signal broadening in NMR due to restricted rotation.
- Pyridine Tailing: Basic nitrogen interactions with silanols in HPLC.
- Isotopic Signatures: The chlorine atom provides a distinct mass spectral validation point.

This protocol integrates HRMS (ESI+), ¹H/¹³C NMR, and a Stability-Indicating HPLC method to ensure rigorous characterization.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Description / Value
IUPAC Name	N-(5-chloropyridin-2-yl)-2-methylbenzamide
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O
Exact Mass	246.0560 (for ³⁵ Cl)
Structure	2-methylbenzoyl moiety coupled to 2-amino-5-chloropyridine
Solubility	High: DMSO, DMF, MeOH; Low: Water, Hexanes
pKa (Calc.)	~3.5 (Pyridine N), ~11.5 (Amide NH)
LogP (Calc.)	3.2 (Moderate Lipophilicity)

Analytical Workflow Diagram



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Caption: Figure 1: Integrated analytical workflow ensuring structural certainty before quantitative purity assessment.

Protocol 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and validate the presence of the chlorine atom via isotopic abundance.

Methodology

- Instrument: Q-TOF or Orbitrap MS coupled with UPLC.
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Solvent: Methanol + 0.1% Formic Acid (Promotes protonation $[M+H]^+$).

Data Interpretation (Self-Validating)

The presence of Chlorine-35 and Chlorine-37 naturally occurs in a ~3:1 ratio. A true CPMB spectrum must exhibit this pattern.

Ion Species	m/z (Theoretical)	Expected Relative Abundance	Validation Check
$[M+H]^+$ (^{35}Cl)	247.0633	100% (Base Peak)	Mass Error < 5 ppm
$[M+H]^+$ (^{37}Cl)	249.0603	~32%	Isotope Ratio match
$[M+\text{Na}]^+$	269.0452	Variable	Adduct confirmation

Expert Insight: If the M+2 peak (249.06) is missing or <10%, the sample is NOT chlorinated CPMB. If the M+2 peak is ~100% (1:1 ratio), you likely have a Bromine analog, not Chlorine.

Protocol 2: Nuclear Magnetic Resonance (NMR)

Objective: Map the carbon skeleton and confirm the amide linkage.

Experimental Setup

- Solvent: DMSO- d_6 (Preferred over CDCl_3 to prevent amide aggregation and sharpen the NH signal).
- Frequency: 400 MHz or higher.

- Concentration: 10-15 mg in 0.6 mL.

Spectral Assignment (Expected)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Amide NH	10.8 - 11.2	Singlet (br)	1H	Highly deshielded; disappears with D ₂ O shake.
Pyridine H-6	8.3 - 8.4	Doublet (d)	1H	Alpha to Nitrogen; coupled to H-4.
Pyridine H-3	8.1 - 8.2	Doublet (d)	1H	Ortho to Amide; deshielded by anisotropy.
Pyridine H-4	7.8 - 7.9	dd	1H	Meta to N; coupled to H-3 and H-6.
Benzoyl Ar-H	7.2 - 7.5	Multiplet	4H	Aromatic region; typical ortho-substituted pattern.
Methyl (-CH ₃)	2.35 - 2.45	Singlet	3H	Distinctive ortho-methyl on benzoyl ring.

Troubleshooting "Ghost" Peaks: If you observe a smaller set of duplicate peaks (approx. 5-10% intensity) slightly shifted, do not immediately assume impurity. This may be Rotameric Isomerism around the amide bond.

- Test: Run the NMR at 50°C. If peaks coalesce, they are rotamers. If they remain distinct, they are impurities.

Protocol 3: HPLC Method (Purity & Assay)

Objective: Quantify purity and separate synthesis by-products (e.g., unreacted 2-amino-5-chloropyridine or 2-methylbenzoic acid).

Chromatographic Conditions

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 100mm x 3.0mm, 3.5 μ m.
 - Why? End-capping reduces peak tailing caused by the basic pyridine nitrogen interacting with silanols.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Flow Rate: 0.8 mL/min.
- Detection: UV at 254 nm (Aromatic) and 280 nm (Pyridine).
- Temperature: 35°C.

Gradient Program

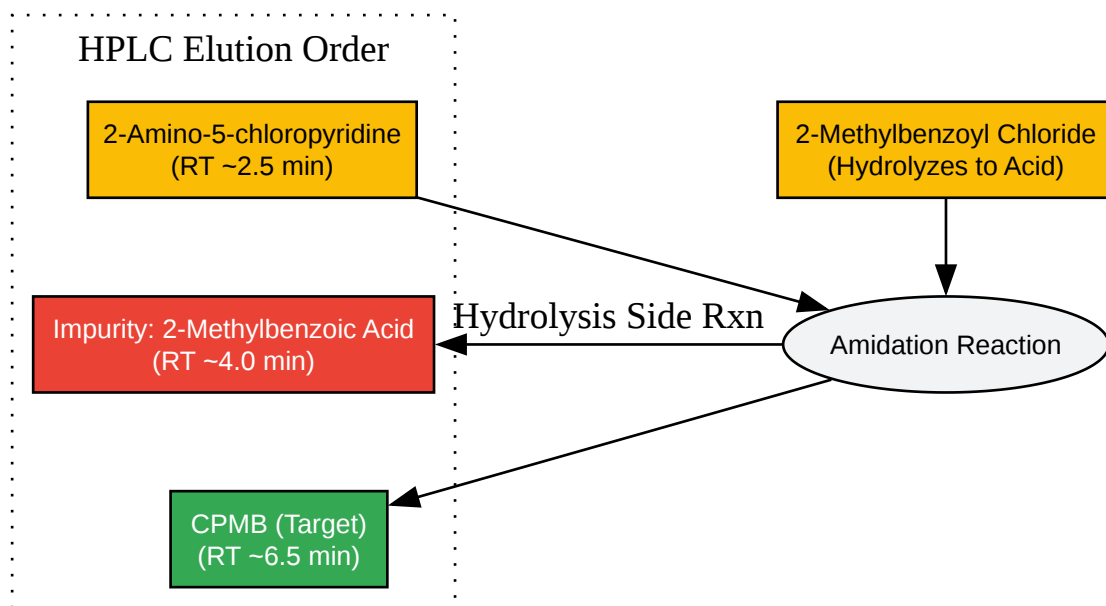
Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
8.0	90	Elution of CPMB
10.0	90	Wash
10.1	10	Re-equilibration
13.0	10	Stop

System Suitability Criteria (Self-Validating)

- Retention Time (RT): CPMB should elute at approx. 6-7 min.

- Tailing Factor (T): Must be < 1.5. (If > 1.5, increase buffer strength or temperature).
- Resolution (Rs): > 2.0 between CPMB and the precursor 2-amino-5-chloropyridine (which is more polar and will elute earlier, ~2-3 min).

Impurity Fate Mapping



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Caption: Figure 2: Predicted elution order based on polarity. The target CPMB is the most lipophilic component.

References & Grounding

- Pyridine Chlorination & Reactivity:
 - Source: US Patent 3985759A.[2] "Process for preparing 2-amino-5-chloropyridine." Describes the fundamental chemistry of the precursor.
- Amide Synthesis & Characterization:
 - Source: NIST Chemistry WebBook, SRD 69.[3] "2-Amino-5-chloropyridine." [3][4][2][5][6] Provides spectral baselines for the amine precursor.

- HPLC Method Development for Pyridines:
 - Source: SciSpace Review on Analytical Methods. Discusses the use of acidic mobile phases (Formic acid) to suppress silanol interactions for nitrogenous heterocycles.
- General Benzamide Pharmacology (Context):
 - Source: BenchChem. "N-(5-chloropyridin-2-yl)-4-ethylbenzamide."^[7] Highlights the structural class and SAR relevance.

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- 6. CN106432069A - A method for preparation of 2-amino-5-chloro-pyridine - Google Patents [patents.google.com]
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